

# Application Note: Direct Injection Analysis of Ethyl Sulphate by LC-MS/MS

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## Compound of Interest

Compound Name: Ethyl sulphate

Cat. No.: B1228733

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## Introduction

**Ethyl sulphate** (EtS) is a non-oxidative, phase II metabolite of ethanol and serves as a sensitive and specific biomarker for recent alcohol consumption.<sup>[1]</sup> Unlike ethanol, EtS has a longer detection window in biological matrices, making it a valuable tool in clinical and forensic toxicology to assess alcohol intake.<sup>[2][3][4]</sup> Direct injection, often referred to as "dilute and shoot," is a simple and rapid sample preparation technique for the analysis of EtS in biological samples, particularly urine, by liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[3][5][6]</sup> This approach minimizes sample handling, reduces the risk of analyte loss, and allows for high-throughput analysis.

## Principle of the Method

The direct injection method involves the dilution of a biological sample, typically urine or blood, with a suitable solvent, followed by direct injection into an LC-MS/MS system.<sup>[5][6]</sup> The sample is chromatographically separated to isolate EtS from other matrix components before it is introduced into the mass spectrometer. Detection and quantification are achieved using tandem mass spectrometry (MS/MS) in the multiple reaction monitoring (MRM) mode, which provides

high selectivity and sensitivity.[6][7][8] Deuterated internal standards are commonly used to ensure accurate quantification and to compensate for any matrix effects.[3][6]

## Experimental Protocol

### 1. Materials and Reagents

- **Ethyl sulphate** sodium salt standard
- Deuterated **ethyl sulphate** (EtS-d5) internal standard
- LC-MS grade water
- LC-MS grade methanol
- LC-MS grade acetonitrile
- Formic acid
- Ammonium acetate
- Volumetric flasks and pipettes
- Autosampler vials

### 2. Standard and Internal Standard Preparation

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of EtS and EtS-d5 in methanol. These solutions can be stored at -20°C.[2][9]
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solutions with methanol or water to create calibration curve points.[2]
- **Internal Standard Working Solution:** Prepare a working solution of EtS-d5 by diluting the stock solution with water to a final concentration appropriate for spiking all samples (calibrators, controls, and unknowns).[9]

### 3. Sample Preparation (Urine)

The "dilute and shoot" method is a straightforward approach for preparing urine samples.<sup>[5]</sup>

- Allow urine samples to equilibrate to room temperature.
- Vortex the samples to ensure homogeneity.
- In an autosampler vial, combine a small aliquot of the urine sample with the internal standard working solution and dilute with mobile phase A (e.g., 0.01% formic acid in water). A dilution factor of 1:50 has been shown to yield good results.<sup>[5][7]</sup> For example, mix 10  $\mu$ L of urine with 490  $\mu$ L of mobile phase A containing the internal standard.
- Vortex the vial to mix thoroughly.
- The sample is now ready for injection into the LC-MS/MS system.

#### 4. LC-MS/MS Instrumentation and Conditions

The following are typical LC-MS/MS parameters. These may need to be optimized for your specific instrumentation.

Liquid Chromatography (LC) Parameters:

| Parameter          | Typical Value                                                                                                                                                                                        |
|--------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Column             | A reversed-phase C18 column, such as an Agilent InfinityLab Poroshell 120 CS-C18 (2.1x50 mm, 2.7µm), is suitable for retaining the polar EtS.[5][7]                                                  |
| Mobile Phase A     | 0.01% Formic Acid in Water[5][7] or 5 mM Ammonium Acetate[10]                                                                                                                                        |
| Mobile Phase B     | Methanol[5][7] or Acetonitrile[10]                                                                                                                                                                   |
| Flow Rate          | 0.350 mL/minute[5]                                                                                                                                                                                   |
| Injection Volume   | 2 - 5 µL[5][7]                                                                                                                                                                                       |
| Column Temperature | 40 °C[5]                                                                                                                                                                                             |
| Gradient           | A gradient elution is typically used to separate EtS from matrix interferences. An example gradient starts with a low percentage of mobile phase B, which is then increased to elute the analyte.[5] |

## Tandem Mass Spectrometry (MS/MS) Parameters:

| Parameter       | Typical Value                                                                                                                                                                                                                                                                                                  |
|-----------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Ionization Mode | Negative Ion Electrospray (ESI-)[6][11]                                                                                                                                                                                                                                                                        |
| MRM Transitions | EtS: The precursor ion is [M-H] <sup>-</sup> at m/z 125. Product ions are typically m/z 97 [HSO4] <sup>-</sup> (quantifier) and m/z 80 [SO3] <sup>-</sup> (qualifier).[3][12]<br>[13] EtS-d5: The precursor ion is [M-H] <sup>-</sup> at m/z 130. A common product ion is m/z 98 [DSO4] <sup>-</sup> . [3][12] |
| Gas Temperature | 200 °C[5]                                                                                                                                                                                                                                                                                                      |
| Gas Flow        | 12 L/min[5]                                                                                                                                                                                                                                                                                                    |

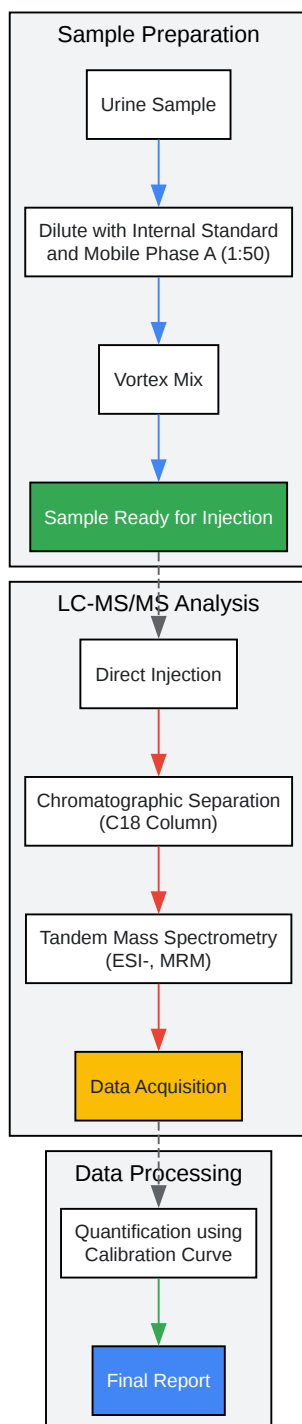
## Quantitative Data Summary

The following table summarizes quantitative data from various studies on the analysis of **ethyl sulphate**.

| Parameter                                | Urine      | Whole Blood | Reference(s)                                                 |
|------------------------------------------|------------|-------------|--------------------------------------------------------------|
| Linearity Range<br>(ng/mL)               | 10 - 1,000 | 5 - 10,000  | <a href="#">[5]</a> <a href="#">[14]</a>                     |
| Limit of Quantification<br>(LOQ) (ng/mL) | 25 - 100   | 0.019 - 5   | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[14]</a> |
| Precision (%RSD)                         | < 15%      | ≤ 4.5%      | <a href="#">[8]</a> <a href="#">[14]</a>                     |

## Experimental Workflow Diagram

## Direct Injection Analysis Workflow for Ethyl Sulphate

[Click to download full resolution via product page](#)Caption: Workflow for direct injection analysis of **ethyl sulphate**.

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